

gadolinium nitrate pentahydrate CAS number 10168-83-9 properties

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Compound of Interest

Compound Name: Gadolinium nitrate pentahydrate

Cat. No.: B2420190

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An In-Depth Technical Guide to Gadolinium (III) Nitrate Pentahydrate (CAS: 10168-83-9)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, safety protocols, and applications of Gadolinium (III) Nitrate Pentahydrate. The information is intended to support research, development, and handling of this important inorganic compound.

Physicochemical Properties

Gadolinium (III) nitrate pentahydrate is a white, crystalline solid.^[1] It is a hydrated, water-soluble salt of gadolinium.^{[2][3]} As with other nitrates, it is an oxidizing agent and can form flammable mixtures when combined with hydrocarbons.^[2] The compound is also noted to be hygroscopic, readily absorbing moisture from the air.^{[4][5]}

Table 1: Physicochemical Data for Gadolinium (III) Nitrate Pentahydrate

Property	Value	Source(s)
CAS Number	10168-83-9 (Anhydrous), 52788-53-1 (Pentahydrate)	[1][4][6]
Molecular Formula	Gd(NO ₃) ₃ ·5H ₂ O	[2][7]
Molecular Weight	433.33 g/mol	[7]
Appearance	White solid/crystals with lumps	[4][7][8]
Melting Point	92 °C / 197.6 °F	[7]
Boiling Point	Not available	[4][7]
Solubility	Soluble in water and ethanol	[3][9]
Odor	Odorless	[4][7]

Safety and Handling

Gadolinium (III) nitrate pentahydrate is classified as a strong oxidizer and may cause or intensify fire.[7][10][11] It can cause serious eye damage, skin irritation, and respiratory tract irritation.[4][10][11] Ingestion may lead to methemoglobinemia, characterized by cyanosis (bluish skin), convulsions, and dizziness.[4][5]

Table 2: Hazard and Safety Information

Category	Information	Source(s)
Hazard Statements	H272: May intensify fire; oxidizer. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[10]
Signal Word	Danger	[4][12]
Precautionary Statements	P210: Keep away from heat/sparks/open flames. P220: Keep away from clothing/combustible materials. P280: Wear protective gloves/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7][10]
Handling	Use in a well-ventilated area or chemical fume hood. Minimize dust generation. Avoid contact with skin, eyes, and clothing. Keep away from combustible materials.	[4][5]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container. Do not store near combustible materials.	[4][5][12]
First Aid (Eyes)	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting eyelids. Get immediate medical aid.	[4][7]

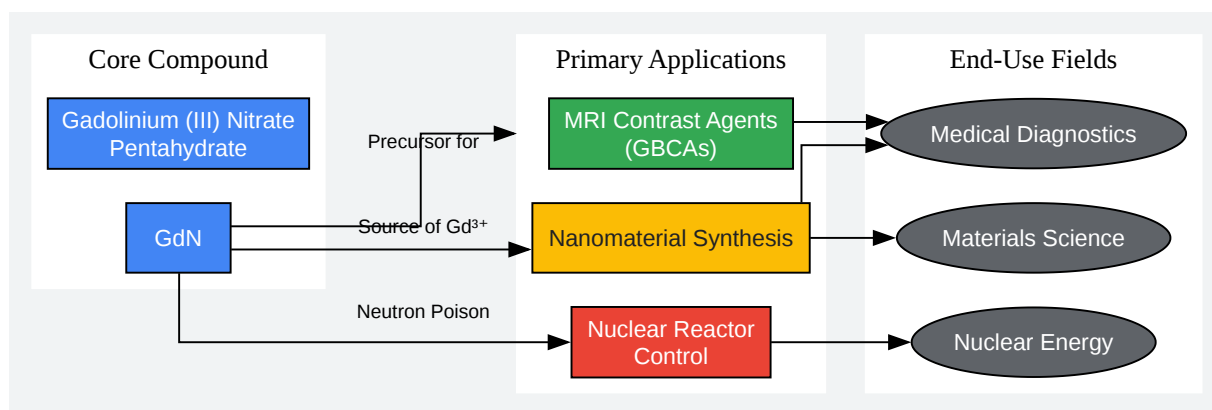
First Aid (Skin)	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid.	[4][5]
First Aid (Ingestion)	If victim is conscious, give 2-4 cupfuls of milk or water. Do not give anything by mouth to an unconscious person. Get medical aid.	[4][5]
First Aid (Inhalation)	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[4][5]

Applications in Research and Drug Development

Gadolinium (III) nitrate is a key precursor and material in several high-technology fields, primarily due to the unique paramagnetic properties of the gadolinium ion (Gd^{3+}).^[8]

- **MRI Contrast Agents:** Its most prominent application in the drug development pipeline is as a starting material for the synthesis of gadolinium-based contrast agents (GBCAs) used in Magnetic Resonance Imaging (MRI).^{[8][13]} The high magnetic moment of gadolinium enhances image clarity, allowing for better visualization of tissues and abnormalities.^{[2][8]}
- **Nanoparticle Synthesis:** It is used to create gadolinium-doped nanoparticles and other nanoscale materials for applications in biomedical imaging and sensors.^{[2][8]}
- **Phosphors and Scintillators:** Gadolinium compounds are used in the production of phosphors for display technologies and scintillators for medical imaging detectors.^[2]
- **Catalysis:** The compound has been investigated for its catalytic properties in various chemical reactions.^[13]

- Nuclear Applications: Due to its neutron-absorbing properties, gadolinium nitrate is used as a water-soluble neutron poison in nuclear reactors.[14]



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Caption: Logical relationship of Gadolinium (III) Nitrate Pentahydrate to its key applications.

Experimental Protocols

Synthesis of Gadolinium (III) Nitrate

A straightforward method for synthesizing gadolinium nitrate involves the reaction of gadolinium oxide with nitric acid.

Methodology:

- **Reaction Setup:** Place a slight excess of gadolinium (III) oxide (Gd_2O_3) into a reaction vessel.
- **Acid Digestion:** Add concentrated nitric acid (HNO_3) to the vessel.
- **Heating:** Gently heat the mixture to facilitate the dissolution of the oxide and promote the reaction. The reaction should proceed for approximately 1 hour.
- **Filtration:** After the reaction is complete, filter the hot solution to remove any unreacted gadolinium oxide.

- Crystallization: Allow the clear filtrate to cool slowly. Crystalline gadolinium nitrate will precipitate from the solution.
- Isolation: Collect the crystals by filtration and dry them appropriately.[15]

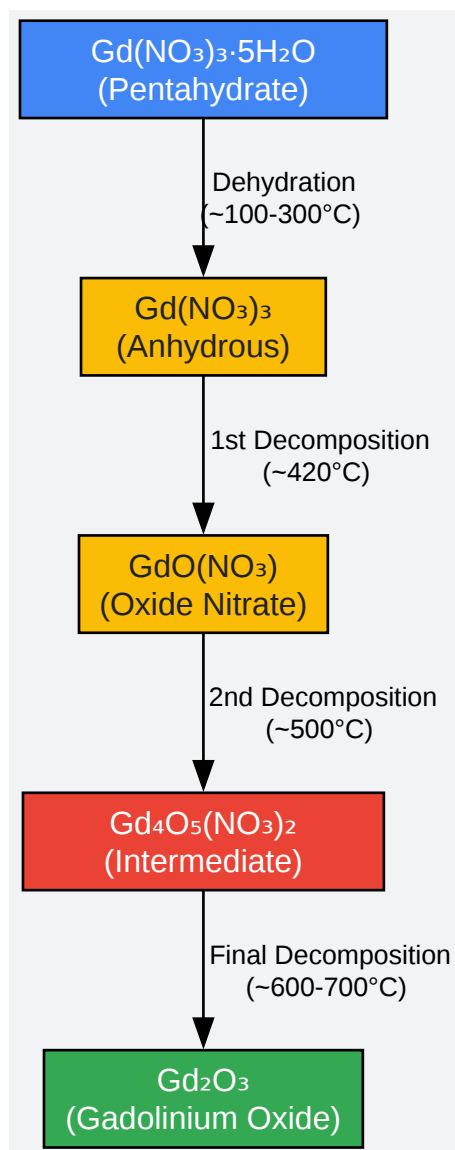
Caption: Experimental workflow for the synthesis of Gadolinium (III) Nitrate.

Thermal Decomposition Analysis

The thermal stability and decomposition pathway of gadolinium nitrate are critical for its use in high-temperature applications like ceramics manufacturing. Studies show it decomposes in multiple steps to ultimately form gadolinium (III) oxide (Gd_2O_3).[16][17]

General Methodology (Thermogravimetric Analysis - TGA):

- Sample Preparation: Place a precisely weighed sample of gadolinium (III) nitrate pentahydrate into an alumina crucible.
- Instrumentation: Use a simultaneous TGA/DTA (Differential Thermal Analysis) instrument coupled with a Mass Spectrometer (MS) for evolved gas analysis.
- Atmosphere: Conduct the analysis under a controlled inert atmosphere (e.g., nitrogen or helium) at a specified flow rate.
- Heating Program: Heat the sample from ambient temperature to $>700^\circ\text{C}$ at a constant heating rate (e.g., $10^\circ\text{C}/\text{min}$).[17]
- Data Collection: Continuously record the sample mass (TGA), temperature difference (DTA), and evolved gas composition (MS) as a function of temperature.
- Analysis: Analyze the resulting TGA curve to identify mass loss steps corresponding to dehydration and denitration. The DTA curve reveals endothermic or exothermic events, and the MS data identifies the gaseous decomposition products (e.g., H_2O , NO_x).[16][17]
- Intermediate Identification: To identify solid intermediates, the heating can be stopped at specific temperatures (e.g., 420°C , 520°C) and the residue analyzed by X-ray Diffraction (XRD).[17]



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Caption: Simplified thermal decomposition pathway of Gadolinium (III) Nitrate Hydrate.[16][17]

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